

# Long-Term Follow-Up Protocol for Clinical Trials of **Helioseal**

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## Compound of Interest

Compound Name: **Helioseal**

Cat. No.: **B020656**

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These application notes provide a comprehensive protocol for the long-term clinical evaluation of **Helioseal**, a brand of light-cured pit and fissure sealants. The following guidelines are based on methodologies from various clinical studies and are intended to ensure consistent and thorough data collection over an extended period.

## Introduction

**Helioseal** is a resin-based fissure sealant designed to prevent caries in the pits and fissures of teeth.<sup>[1]</sup> Its efficacy is primarily determined by its long-term retention and ability to form a durable protective barrier.<sup>[2]</sup> Long-term follow-up is crucial to understanding the clinical performance and longevity of **Helioseal** and its variants, such as **Helioseal F**, which contains fluoride, and the Bis-GMA-free **Helioseal F Plus**.<sup>[1][3]</sup> This protocol outlines the procedures for patient selection, sealant application, and subsequent evaluations to assess the sealant's success over several years.

## Mechanism of Action

**Helioseal** functions by creating a physical barrier that isolates the complex morphology of pits and fissures from the oral environment.<sup>[2]</sup> This prevents the accumulation of food particles and cariogenic bacteria, thus inhibiting the initiation of dental caries.<sup>[1]</sup> The material mechanically bonds to the enamel surface after acid etching, which creates microporosities for resin

infiltration.<sup>[1]</sup> Variants like **Helioseal F** also release fluoride ions, which can aid in the remineralization of enamel and inhibit bacterial metabolism.<sup>[1]</sup>

## Quantitative Data Summary

The following tables summarize the retention rates of **Helioseal** products from various clinical trials.

Table 1: Retention Rates of **Helioseal F** and **Helioseal F Plus**

Follow-up Period	Helioseal F (%) Completely or Minimally Lost)	Helioseal F Plus (%) Completely or Minimally Lost)	Reference
2 Years	86.5%	85.9%	[3][4]
3 Years	84.3%	81.7%	[5]

Table 2: Comparative Retention Rates of **Helioseal F** with Other Sealants

Follow-up Period	Helioseal F (%) Total Retention)	Embrace- WetBond (%) Total Retention)	Clinpro (%) Total Retention)	Reference
12 Months	73.3%	96.7%	80.0%	[6]
12 Months	60.0%	62.5%	-	[7]

Table 3: Retention of **Helioseal F** With and Without a Bonding Agent

Follow-up Period	Helioseal F without Bonding Agent (%) Retention)	Helioseal F with Adhse One F Bonding Agent (%) Retention)	Reference
12 Months	64.7%	Not specified, but higher than without	[8]

# Experimental Protocols

## Patient Selection and Preparation

- Inclusion Criteria:
  - Patients aged 6-17 years with fully erupted permanent first or second molars.
  - Teeth to be sealed must be free of caries or have only incipient, non-cavitated carious lesions.
  - Good oral hygiene and cooperative behavior.
  - Informed consent obtained from the patient and/or legal guardian.
- Exclusion Criteria:
  - Known allergies to methacrylates or other components of the sealant.[\[9\]](#)
  - Presence of cavitated carious lesions on the occlusal surface.
  - Partially erupted molars where adequate moisture control cannot be achieved.
  - Patients with orthodontic bands or other appliances that would interfere with the sealant application or evaluation.
- Ethical Considerations:
  - The clinical trial protocol must be approved by a relevant Institutional Review Board (IRB) or ethics committee.[\[3\]](#)[\[10\]](#)
  - All procedures should be conducted in accordance with the Declaration of Helsinki.[\[10\]](#)

## Helioseal Application Protocol

This protocol is a synthesis of manufacturer's instructions and methodologies from clinical trials.[\[9\]](#)[\[11\]](#)[\[12\]](#)

- Cleaning:

- Thoroughly clean the occlusal surface of the tooth with a pumice slurry using a prophy brush or cup.[10]
- Rinse the surface with water and air-dry.
- Isolation:
  - Isolate the tooth from salivary contamination using a rubber dam (preferred) or cotton rolls and a saliva ejector.[2][11]
- Etching:
  - Apply a 37% phosphoric acid etching gel to the entire occlusal surface, extending slightly beyond the fissures.[10][11]
  - Allow the etchant to remain on the tooth for 15-30 seconds.[7]
- Rinsing and Drying:
  - Thoroughly rinse the etched surface with water for at least 20 seconds.[11]
  - Dry the surface with oil-free compressed air until the enamel appears chalky-white.[11]
  - If the chalky appearance is not achieved or the surface becomes contaminated with saliva, re-etch for 10 seconds.[11]
- Sealant Application:
  - Apply **Helioseal** directly into the pits and fissures using the provided applicator tip.[9]
  - Use a fine-tipped instrument, such as an explorer or a microbrush, to guide the sealant into the depths of the fissures and eliminate any air bubbles.[3][7]
- Light Curing:
  - Polymerize the sealant using a dental curing light with an intensity of at least 1,200 mW/cm<sup>2</sup>.[3]

- The curing time is typically 10 seconds for **Helioseal F** Plus and 20 seconds for **Helioseal** and **Helioseal F**.<sup>[3]</sup>
- Post-Application Evaluation:
  - Immediately after curing, check the sealant's integrity and marginal adaptation with an explorer.
  - Evaluate the occlusion with articulating paper and adjust if necessary.<sup>[2]</sup>

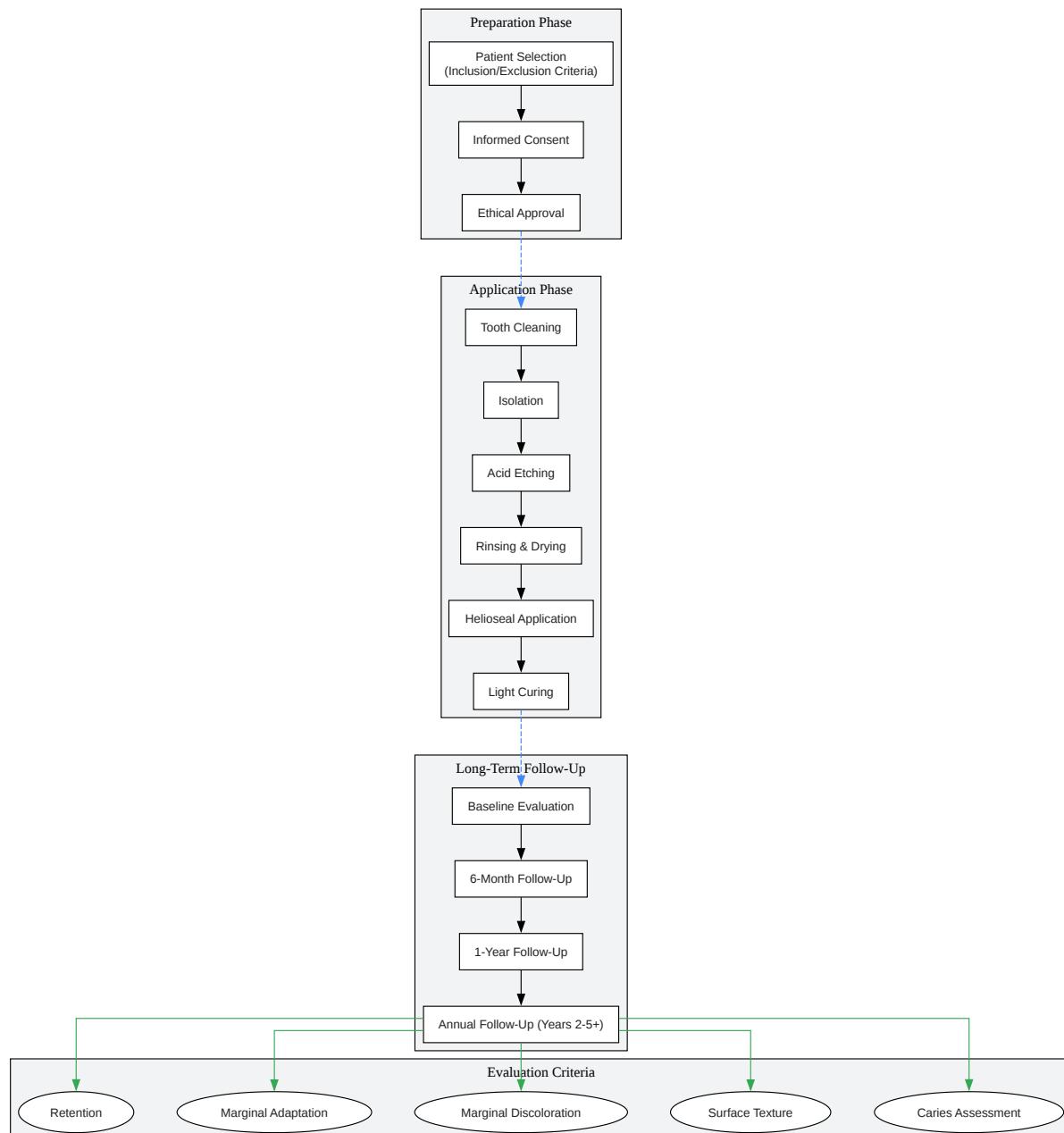
## Long-Term Follow-Up Evaluation

- Follow-Up Schedule:
  - Baseline (immediately after application)
  - 6 months
  - 1 year
  - Annually thereafter for a minimum of 5 years.
- Evaluation Criteria:
  - Sealant Retention:
    - Complete Retention: The sealant is fully intact.
    - Partial Loss: A portion of the sealant is missing, but some remains in the deeper fissures.
    - Complete Loss: The sealant is entirely missing.
  - Marginal Adaptation:
    - Good: No visible crevice or catch with an explorer at the sealant-enamel margin.
    - Fair: A visible crevice at the margin that an explorer can enter.

- Poor: The sealant is mobile or easily dislodged.
- Marginal Discoloration:
  - None: No discoloration at the sealant-enamel margin.
  - Present: Discoloration is visible at the margin.
- Surface Texture:
  - Smooth: The surface of the sealant is smooth.
  - Rough: The surface of the sealant is pitted or rough.
- Caries Assessment:
  - Visually inspect the sealed tooth for any signs of new or progressing carious lesions using the International Caries Detection and Assessment System (ICDAS-II) criteria.[\[10\]](#)
- Data Collection and Analysis:
  - Record all findings at each follow-up visit.
  - Statistical analysis should be performed to determine the survival rates of the sealants (e.g., using Kaplan-Meier survival curves) and to compare the performance of different **Helioseal** products or application techniques.[\[3\]](#)[\[4\]](#)

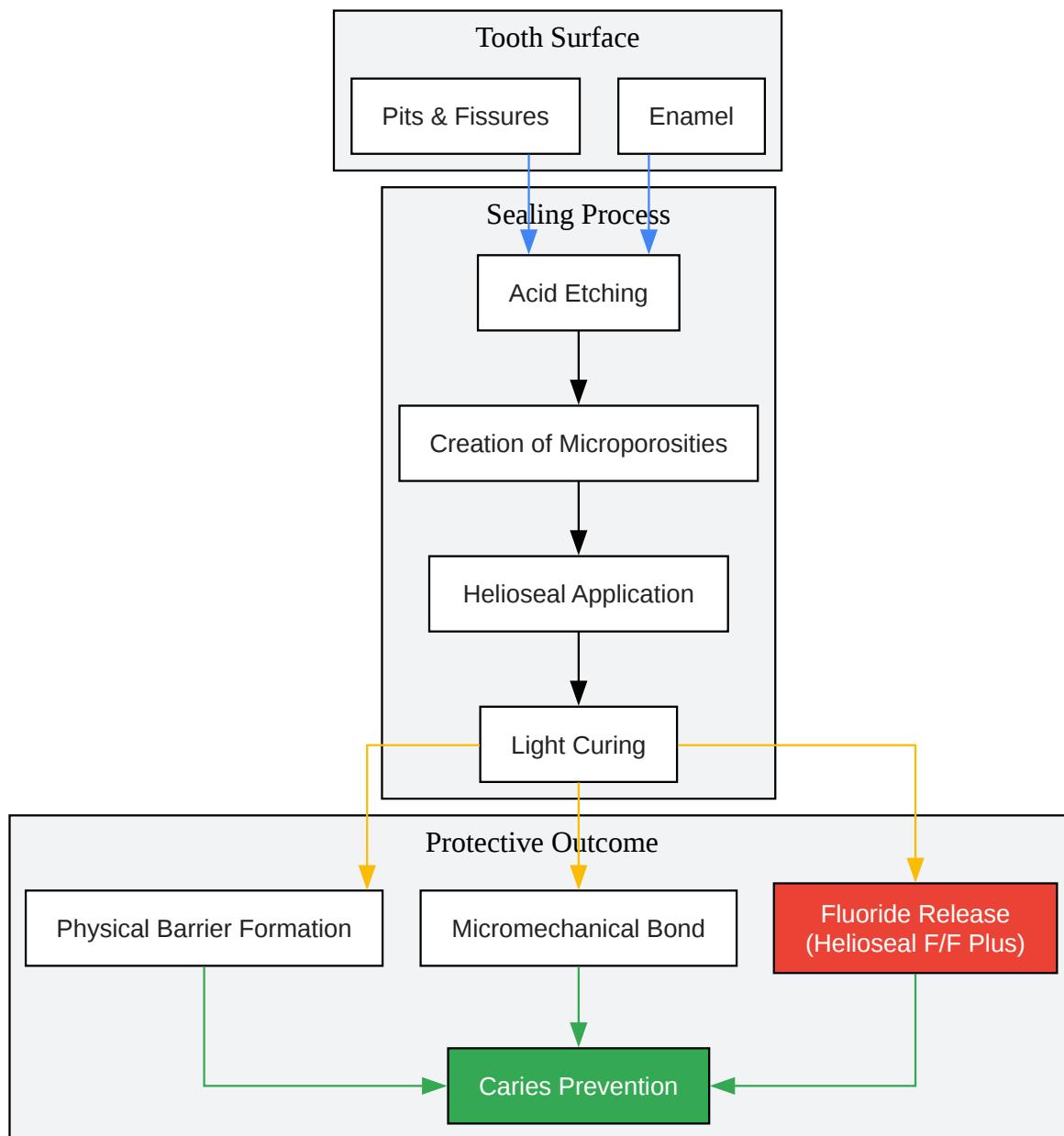
## Visualizations

## Experimental Workflow

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Caption: Experimental workflow for a long-term clinical trial of **Helioseal**.

## Mechanism of Action of **Helioseal**



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Caption: Mechanism of action of **Helioseal** fissure sealant.

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